

# A Comprehensive Technical Guide on Methyl 3-cyano-1H-indole-4-carboxylate

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## Compound of Interest

Compound Name: Methyl 3-cyano-1H-indole-4-carboxylate

Cat. No.: B1328595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **Methyl 3-cyano-1H-indole-4-carboxylate**. The indole scaffold is a prominent feature in numerous natural products and pharmacologically active compounds, making its derivatives, such as the subject of this guide, of significant interest in medicinal chemistry and drug discovery. The information herein is intended to support research and development activities by providing foundational data on this specific molecule.

## Physicochemical Properties

The fundamental properties of **Methyl 3-cyano-1H-indole-4-carboxylate** are summarized below. This data is essential for experimental design, including reaction setup, solubility testing, and analytical characterization.

Property	Value	Reference
Molecular Weight	200.19 g/mol	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
CAS Number	939793-19-8	[1][2]
MDL Number	MFCD09260613	[1][2]
Melting Point	>140°C (decomposes)	[1]

## Chemical Structure

The structural representation of **Methyl 3-cyano-1H-indole-4-carboxylate** is crucial for understanding its chemical reactivity and potential biological interactions. The molecule consists of a bicyclic indole core, substituted with a cyano group at position 3 and a methyl carboxylate group at position 4.

**Caption:** Chemical structure of **Methyl 3-cyano-1H-indole-4-carboxylate**.

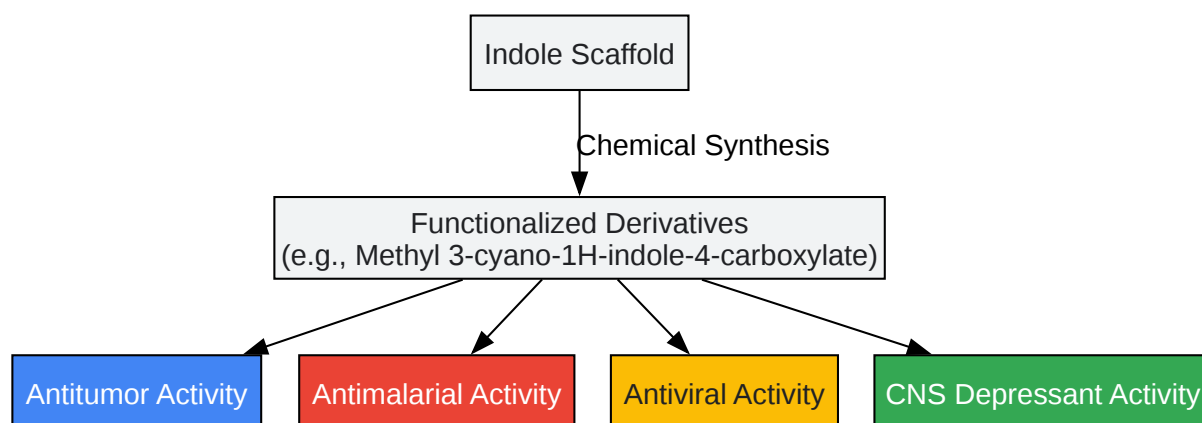
## Experimental Protocols

Detailed experimental protocols for the specific synthesis of **Methyl 3-cyano-1H-indole-4-carboxylate** are not readily available in the reviewed literature. However, general synthetic routes for indole derivatives often involve multi-step processes starting from commercially available materials. The synthesis of related indole carboxylates has been achieved through methods like the Batcho-Leimgruber indole synthesis or palladium/phosphine-catalyzed N-heteroannulation of 2-nitrostyrenes.[3] Another approach for creating substituted indoles involves cross-dehydrogenative coupling reactions catalyzed by metals such as copper(II).[4] The development of a specific protocol for **Methyl 3-cyano-1H-indole-4-carboxylate** would likely adapt these established methodologies.

## Biological Activity and Signaling Pathways

While specific biological activities or signaling pathway interactions for **Methyl 3-cyano-1H-indole-4-carboxylate** have not been detailed in the available literature, the indole nucleus is a well-established pharmacophore. Indole derivatives are known to possess a wide range of biological properties, including anti-tumor, anti-allergic, and central nervous system depressant

activities.[5][6] The functional groups of this particular molecule—a cyano group and a methyl carboxylate—offer potential sites for interaction with biological targets and for further chemical modification. The indole scaffold's prevalence in bioactive compounds underscores the potential of its derivatives in drug development.[7][8]



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**Caption:** Logical relationship of the indole scaffold to potential biological activities.

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